

# Physical and chemical properties of 2-hydroxystyrene

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## Compound of Interest

Compound Name: 2-Ethenylphenol

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An In-depth Technical Guide to 2-Hydroxystyrene

## Introduction

2-Hydroxystyrene, also known as 2-vinylphenol or o-vinylphenol, is an organic compound with the chemical formula  $C_8H_8O$ .<sup>[1]</sup> It possesses both a hydroxyl group and a vinyl group attached to a benzene ring, making it a valuable intermediate in chemical synthesis and a monomer for the polymer industry.<sup>[1]</sup> This compound is also recognized as an oxidative metabolite of styrene.<sup>[2][3]</sup> This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and safety information, tailored for researchers, scientists, and drug development professionals.

## Physical and Chemical Properties

2-Hydroxystyrene is a colorless to pale yellow liquid or a yellow solid, depending on the temperature.<sup>[1][4]</sup> It is characterized by the properties of both a phenol and a styrene, being soluble in organic solvents like alcohols and ethers.<sup>[1]</sup>

## Tabulated Physical Properties

The following table summarizes the key physical properties of 2-hydroxystyrene.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O	[1][2][4][5]
Molar Mass	120.15 g/mol	[1][4][5]
Appearance	Colorless to pale yellow liquid/solid	[1][4]
Melting Point	29.5 °C	[1][2][6]
Boiling Point	184.15 °C (rough estimate)	[1][2]
Density	1.0609 g/cm <sup>3</sup>	[1][2]
Refractive Index	1.5851	[1][2]
pKa	9.85 ± 0.35 (Predicted)	[6]
LogP	2.03520	[2]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of 2-hydroxystyrene.

Spectroscopy Type	Data	Source(s)
<sup>1</sup> H-NMR (500 MHz, CDCl <sub>3</sub> )	δ 7.31-7.29 (d, J=9.5, 1H), δ 6.80-6.78 (d, J=8.5, Ar-H, 2H), δ 6.68-6.62 (q, J=9.5, 1H), δ 5.62-5.58 (d, J=17.5, 1H), δ 5.13-5.11 (d, J=11, 1H), δ 4.75 (s, 1H)	[4]
Vibrational Analysis	Computational and spectroscopic research indicates that at least three different conformers coexist at room temperature.[7]	[7]

## Experimental Protocols

## Synthesis of 2-Hydroxystyrene from 2-Acetoxy styrene

A common method for preparing 2-hydroxystyrene is through the hydrolysis of 2-acetoxy styrene.<sup>[4]</sup>

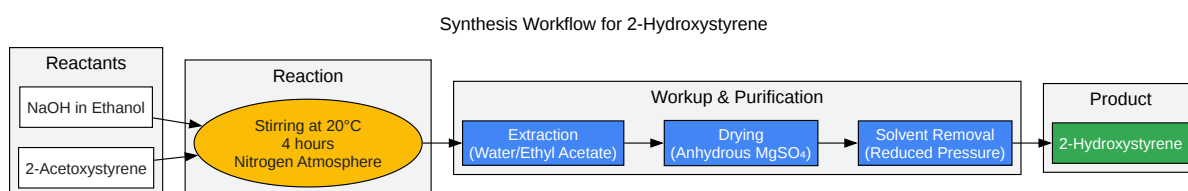
Materials:

- 2-Acetoxy styrene (0.065 mol)
- Sodium hydroxide (0.275 mol)
- Anhydrous ethanol (60 mL)
- Distilled water (50 mL)
- Ethyl acetate (30 mL x 3)
- Anhydrous magnesium sulfate

Procedure:

- Dissolve 0.275 mol of sodium hydroxide in 60 mL of anhydrous ethanol in a 500 mL round-bottom flask.<sup>[4]</sup>
- Add 0.065 mol of 2-acetoxy styrene to the solution.<sup>[4]</sup>
- Stir the resulting solution at room temperature (20°C) under a nitrogen atmosphere for 4 hours.<sup>[4]</sup>
- Add 50 mL of distilled water and 30 mL of ethyl acetate to the mixture for extraction.<sup>[4]</sup>
- Separate the organic layer. Repeat the extraction process two more times with 30 mL of ethyl acetate each time.<sup>[4]</sup>
- Combine the organic layers and dry with anhydrous magnesium sulfate.<sup>[4]</sup>
- Filter the mixture to remove the drying agent.

- Remove the solvent under reduced pressure to yield 2-hydroxystyrene as a yellow solid (Expected Yield: ~96%).<sup>[4]</sup>



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Caption: Workflow for the synthesis of 2-hydroxystyrene via hydrolysis.

## Chemical Reactivity and Stability

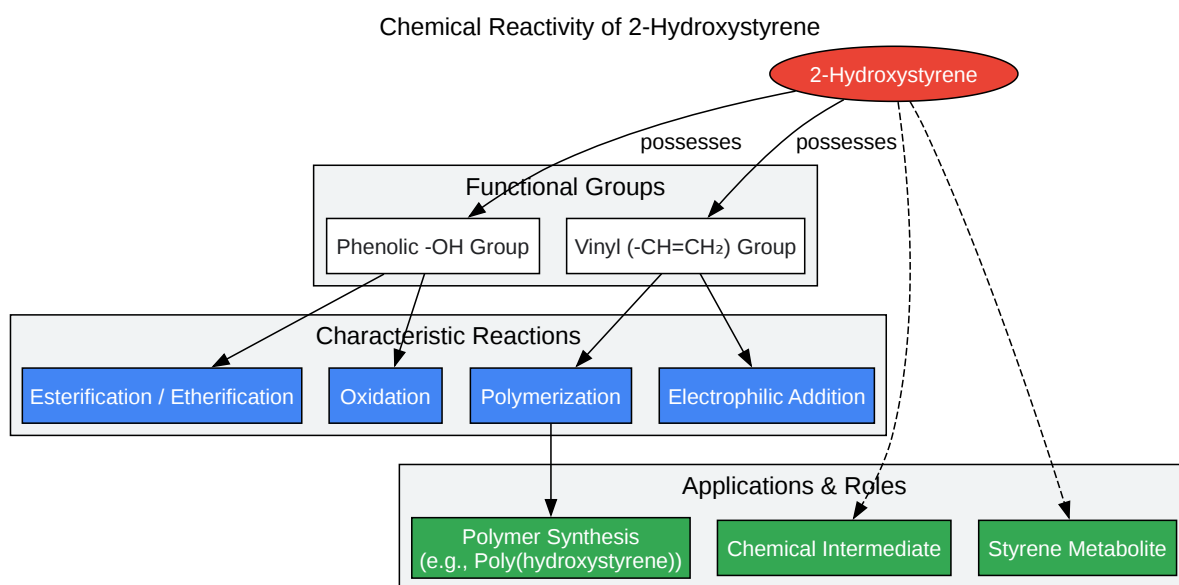
Reactivity: 2-Hydroxystyrene's reactivity is dictated by its two functional groups: the phenolic hydroxyl group and the vinyl group.

- Phenolic Group:** The hydroxyl group imparts acidic properties ( $\text{pK}_a \approx 9.85$ ) and can undergo typical phenol reactions such as etherification, esterification, and electrophilic aromatic substitution.<sup>[6]</sup>
- Vinyl Group:** The vinyl group is susceptible to polymerization, making 2-hydroxystyrene a monomer for producing poly(2-hydroxystyrene).<sup>[1]</sup> It can also undergo addition reactions characteristic of alkenes.

Stability and Storage:

- The compound is stable under recommended storage conditions.<sup>[8]</sup>
- It should be stored at  $-20^\circ\text{C}$  under an inert nitrogen atmosphere to prevent polymerization and oxidation.<sup>[6]</sup>

- Avoid contact with strong oxidizing agents and sources of ignition.[1][8] Commercially available preparations may be stabilized with inhibitors like TBC (tert-butylcatechol).



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Caption: Key functional groups and reactivity pathways for 2-hydroxystyrene.

## Biological Activity and Safety

### Biological Relevance

While research on 2-hydroxystyrene itself is limited, its isomer, 4-hydroxystyrene (p-vinylphenol), and related polymers have been studied for biological activities.

- Metabolite: 2-Hydroxystyrene is known as an oxidative metabolite of styrene.[2][3]

- Antimicrobial and Antioxidant Activity: Modified polymers based on poly(p-hydroxystyrene) have been synthesized and screened for in-vitro antimicrobial activities against bacteria (Gram-positive and Gram-negative) and fungi.[9][10] These modified polymers, such as those forming Schiff bases, have shown potential antioxidant and antimicrobial properties.[9][10]

## Safety and Handling

2-Hydroxystyrene is considered an irritant and requires careful handling.[1]

Hazard Information:

- Irritation: May cause eye, skin, and respiratory tract irritation.[1][8]
- Ingestion/Inhalation: May be harmful if swallowed or inhaled.[8]

Precautionary Measures:

- Use in a well-ventilated area.[8]
- Wear appropriate personal protective equipment (PPE), including gloves and eye/face protection.[1]
- Wash skin thoroughly after handling.
- In case of contact with skin, wash with plenty of water. If inhaled, move the person to fresh air.[8]
- Store away from strong oxidizing agents and heat sources.[1][8]

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